

Personal protective equipment for handling Bis(4-methoxyphenyl)acetonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(4-methoxyphenyl)acetonitrile

Cat. No.: B3055013

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Essential Safety and Handling Guide for Bis(4-methoxyphenyl)acetonitrile

This guide provides crucial safety and logistical information for the handling of **Bis(4-methoxyphenyl)acetonitrile**, targeting researchers, scientists, and professionals in drug development. It outlines essential personal protective equipment (PPE), operational procedures, and disposal plans to ensure laboratory safety and compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of related methoxyphenylacetonitrile compounds is presented below. These properties are essential for understanding the handling requirements and potential hazards.

Property	Value	Reference
Molecular Formula	C ₉ H ₉ NO (for single moiety)	[1][2][3]
Molecular Weight	147.17 g/mol (for single moiety)	[1]
Appearance	Light yellow to beige liquid or solid powder	[4][5]
Melting Point	8 - 69 °C / 46.4 - 156.2 °F	[4][5]
Boiling Point	286 - 287 °C / 546.8 - 548.6 °F @ 760 mmHg	[4]
Flash Point	117 °C / 242.6 °F	[4]
Density	1.080 - 1.085 g/mL at 25 °C	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Bis(4-methoxyphenyl)acetonitrile is classified as toxic if swallowed and may cause skin, eye, and respiratory irritation.[6][7] It is also harmful to aquatic life with long-lasting effects.[2][4] Adherence to strict safety protocols and the use of appropriate PPE are mandatory.

Hazard	GHS Classification	Recommended PPE
Acute Oral Toxicity	Category 3	Eyeshields, Faceshields, Gloves, Respirator[3]
Skin Irritation	Category 2	Protective gloves, Protective clothing[6][7]
Eye Irritation	Category 2A	Safety glasses with side-shields or chemical goggles, Face shield[3][5]
Respiratory Irritation	Category 3	NIOSH/MSHA approved respirator[6]
Aquatic Hazard	Chronic 3	Avoid release to the environment[2][4]

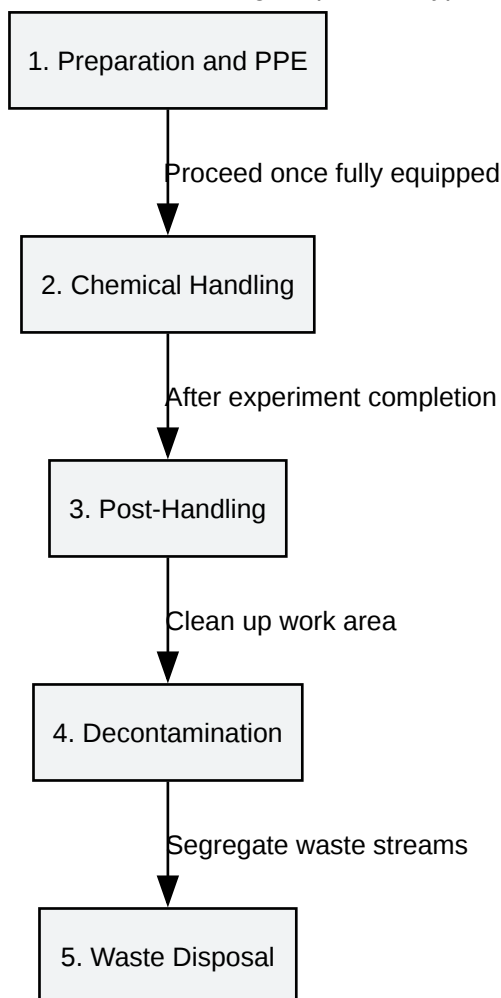
Detailed PPE Specifications:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. Chemical-resistant coveralls may be necessary for larger quantities or in case of potential splashing.[8][9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [6] A full-face or half-mask air-purifying respirator is recommended.[8]
- Hand Protection: Handle with gloves that have been inspected prior to use.[3]

Experimental Workflow and Handling Protocol

The following workflow outlines the key steps for safely handling **Bis(4-methoxyphenyl)acetonitrile** in a laboratory setting.

Experimental Workflow for Handling Bis(4-methoxyphenyl)acetonitrile



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Caption: A streamlined workflow for the safe handling of **Bis(4-methoxyphenyl)acetonitrile**.

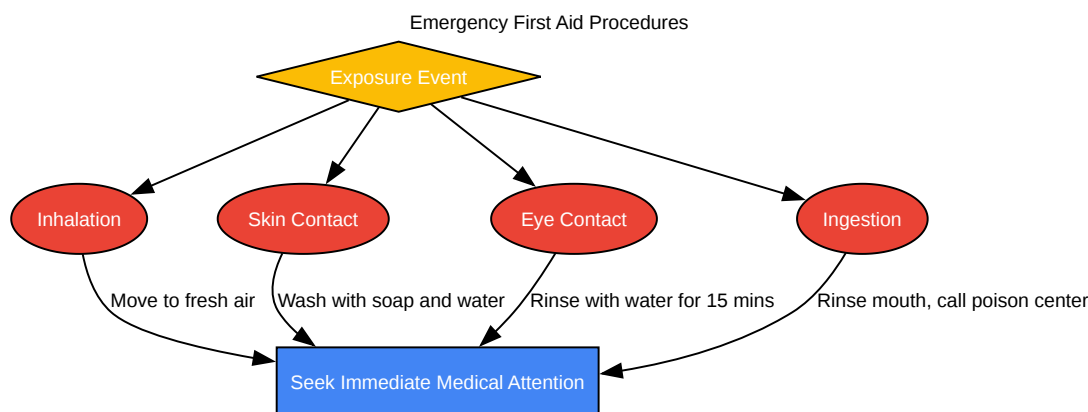
Step-by-Step Handling Procedures:

- Preparation and PPE:
 - Ensure that a safety shower and eyewash station are readily accessible.^[6]
 - Don the required PPE as specified in the table above.

- Chemical Handling:
 - Handle the substance under a chemical fume hood.
 - Avoid inhalation of vapor or mist.[\[3\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)
 - Do not eat, drink, or smoke when using this product.[\[4\]](#)[\[7\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.
 - Remove contaminated clothing and wash it before reuse.[\[6\]](#)[\[7\]](#)
- Decontamination:
 - Clean the work area and any equipment used with an appropriate solvent.
 - In case of a spill, soak up with inert absorbent material (e.g., sand, diatomite) and place in a suitable, closed container for disposal.[\[1\]](#)
- Waste Disposal:
 - Dispose of the chemical waste and contaminated materials in accordance with local, regional, and national hazardous waste regulations. Do not empty into drains.[\[6\]](#)
 - Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container is discarded.[\[10\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.



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Caption: A logical diagram of first aid responses to different exposure routes.

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5][6] If not breathing, give artificial respiration.[3] Seek immediate medical attention.[4]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water while removing all contaminated clothing.[5] Seek medical attention if irritation occurs.
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.
- Ingestion: If swallowed, rinse your mouth with water.[5] Do NOT induce vomiting. Call a physician or poison control center immediately.[6][7]

Storage and Disposal Plan

Storage:

- Store in a cool, well-ventilated place.[7]
- Keep containers tightly closed and store locked up.
- Keep away from heat, sources of ignition, and incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]

Disposal:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Dispose of contents and containers to an approved waste disposal plant in accordance with local, regional, and national regulations. Do not allow the product to enter drains or sewers. [1]

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- To cite this document: BenchChem. [Personal protective equipment for handling Bis(4-methoxyphenyl)acetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3055013#personal-protective-equipment-for-handling-bis-4-methoxyphenyl-acetonitrile]

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